

# MitoTracker Green FM: A Technical Guide to its Fluorescent Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B609064*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core fluorescent properties, mechanism of action, and experimental protocols for **MitoTracker Green FM**, a widely used fluorescent dye for labeling mitochondria in live cells.

## Core Fluorescent and Physicochemical Properties

**MitoTracker Green FM** is a cell-permeant fluorescent dye that selectively labels mitochondria. A key characteristic of this probe is that it is essentially non-fluorescent in aqueous solutions and only becomes brightly fluorescent upon accumulation in the lipid-rich environment of the mitochondria, resulting in a low background signal.[\[1\]](#)

## Quantitative Data Summary

The spectral properties of **MitoTracker Green FM** are summarized below. These values are crucial for configuring imaging systems, such as fluorescence microscopes and flow cytometers, to ensure optimal signal detection.

Property	Value	Reference(s)
Excitation Maximum ( $\lambda_{\text{ex}}$ )	490 - 491 nm	[2],[3]
Emission Maximum ( $\lambda_{\text{em}}$ )	513 - 516 nm	[3],[1]
Extinction Coefficient ( $\epsilon$ )	93,500 $\text{cm}^{-1}\text{M}^{-1}$	[3]
Quantum Yield ( $\Phi$ )	Not Reported	
Recommended Laser Line	488 nm	[2]
Recommended Filter Set	530/30 nm bandpass	[2]

## Key Features and Characteristics

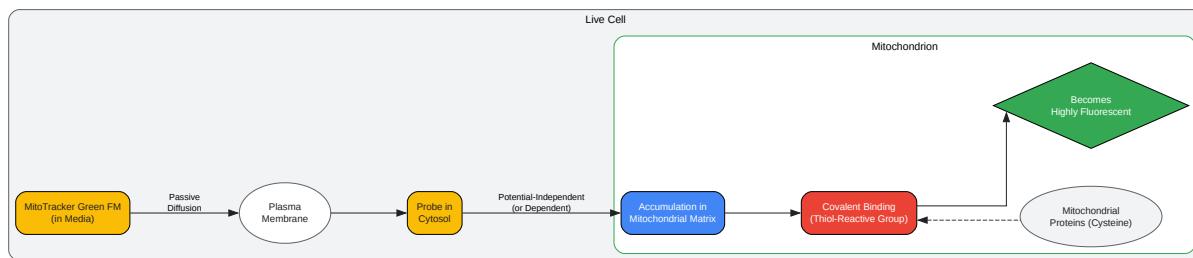
Feature	Description	Reference(s)
Mechanism of Action	Passively diffuses across the plasma membrane and accumulates in mitochondria. A mildly thiol-reactive chloromethyl group then covalently binds to mitochondrial proteins, primarily through cysteine residues.	[4],[5]
Membrane Potential Dependence	There are conflicting reports. Some studies assert that it accumulates in mitochondria regardless of membrane potential, making it a marker for mitochondrial mass.[1][5][6] Other sources suggest its initial accumulation is dependent on the mitochondrial membrane potential.[3]	
Fixability	Not fixable. The fluorescence signal is lost after fixation with aldehydes or alcohols.[3] It is suitable for live-cell imaging only.[1]	
Photostability	Substantially more photostable than rhodamine 123.[5] It provides a robust signal even at low concentrations.	
Toxicity	Generally considered to have low cytotoxicity at optimal working concentrations.[6] However, phototoxicity can occur, leading to changes in	

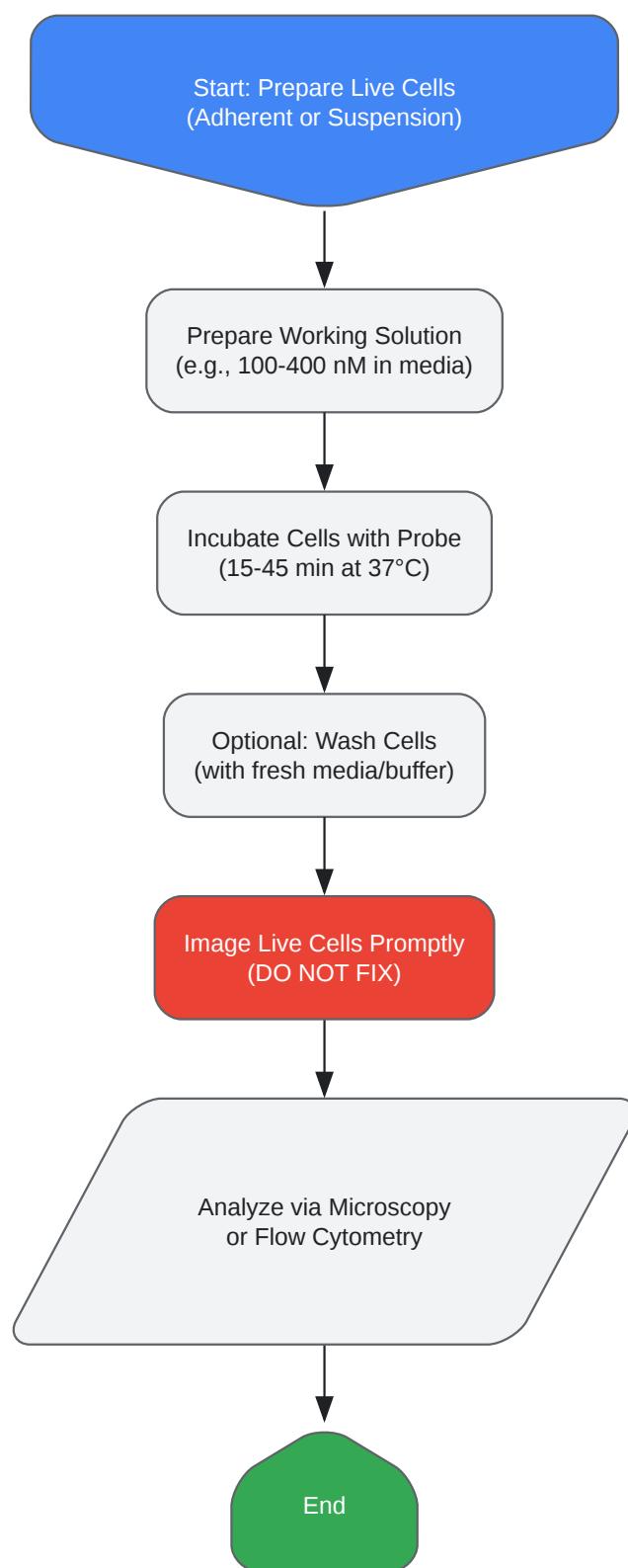
mitochondrial morphology  
(e.g., transformation from  
tubular to spherical) and  
impacting membrane potential.

---

## Mechanism of Action and Staining Principle

**MitoTracker Green FM** provides a clear method for visualizing mitochondria in living cells. The process involves several key steps from initial cell loading to fluorescent signal generation.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Quantum Yield [MitoTracker Green FM] | AAT Bioquest [aatbio.com]
- 2. Spectral characteristics of the MitoTracker probes—Table 12.2 | Thermo Fisher Scientific - UK [thermofisher.com]
- 3. abmole.com [abmole.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. caymanchem.com [caymanchem.com]
- 6. MitoTracker Green FM (solution) | Mitochondrial Dye | MedChemExpress [medchemexpress.eu]
- To cite this document: BenchChem. [MitoTracker Green FM: A Technical Guide to its Fluorescent Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b609064#mitotracker-green-fm-fluorescent-properties>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)